

4-Hydroxy-2-methoxybenzaldehyde chemical structure and IUPAC nomenclature

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Compound of Interest

Compound Name: 4-Hydroxy-2-methoxybenzaldehyde

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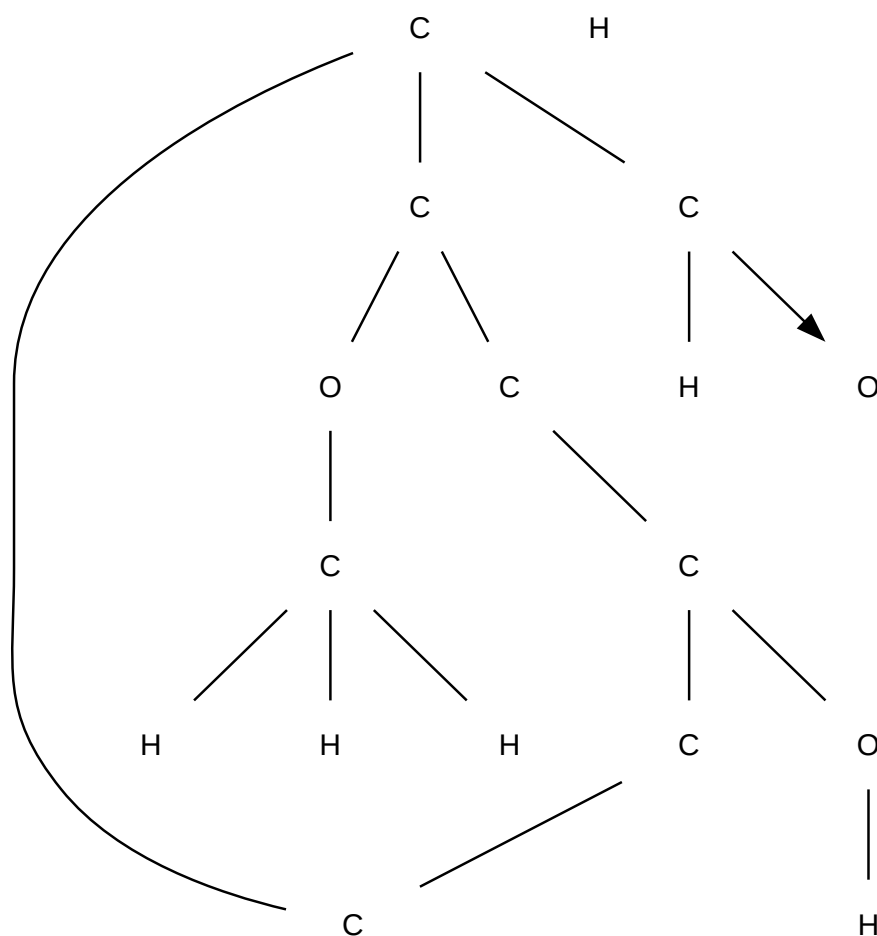
An In-depth Technical Guide to 4-Hydroxy-2-methoxybenzaldehyde

For professionals in research, science, and drug development, a thorough understanding of chemical intermediates is paramount. This guide provides a detailed overview of **4-Hydroxy-2-methoxybenzaldehyde**, a key aromatic aldehyde. It covers its chemical structure, IUPAC nomenclature, physicochemical properties, and a detailed experimental protocol for its synthesis.

Chemical Structure and IUPAC Nomenclature

The formal IUPAC name for this compound is **4-hydroxy-2-methoxybenzaldehyde**.^{[1][2]} It is also known by synonyms such as 4-hydroxy-o-anisaldehyde.^{[1][2]} The molecule consists of a benzene ring substituted with a formyl group (-CHO), a hydroxyl group (-OH) at position 4, and a methoxy group (-OCH₃) at position 2.

Chemical Structure of 4-Hydroxy-2-methoxybenzaldehyde



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Caption: Chemical structure of **4-Hydroxy-2-methoxybenzaldehyde**.

Physicochemical Properties

4-Hydroxy-2-methoxybenzaldehyde is a valuable intermediate in the synthesis of fine chemicals, including pharmaceuticals, agrochemicals, and fragrances.[3] It typically appears as a light-yellow or white crystalline powder.[3][4][5] A summary of its key quantitative properties is provided below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₈ O ₃	[1][3][6]
Molecular Weight	152.15 g/mol	[1][2][3]
Melting Point	158-161 °C	
CAS Number	18278-34-7	[1][2][6]
Appearance	White to light-yellow crystalline powder	[3][4]
Solubility	Soluble in ether and ethyl acetate	[4][5]
Purity	≥97.0% (GC), ≥98.0% (HPLC)	

Spectroscopic Data

Various spectroscopic data are available for the characterization of **4-Hydroxy-2-methoxybenzaldehyde**, including FT-IR, Mass spectrometry (MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.[1][6][7] The NIST Chemistry WebBook provides access to its mass spectrum and IR spectrum.[6][8]

Experimental Protocols

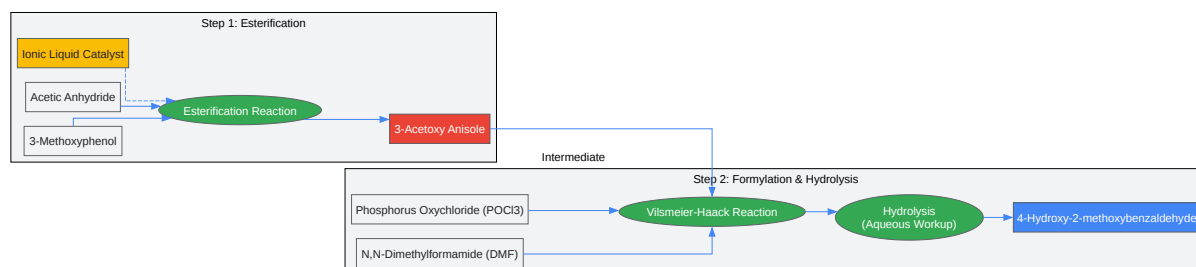
A patented method for the preparation of **4-hydroxy-2-methoxybenzaldehyde** involves a two-step synthesis starting from m-hydroxy methyl-phenate (3-methoxyphenol).[5] This process is designed to be efficient, with gentle reaction conditions and high product purity.[5]

Step 1: Esterification of 3-methoxyphenol

- **Reactants:** The primary starting material is 3-methoxyphenol, which is dissolved in acetic anhydride. An ionic liquid is used as a catalyst.[5]
- **Procedure:** The esterification reaction is carried out to produce 3-acetoxy anisole.
- **Purification:** After the reaction is complete, the 3-acetoxy anisole is separated and purified by reduced-pressure distillation.[5]

Step 2: Vilsmeier-Haack Formylation and Hydrolysis

- **Reactants:** The 3-acetoxy anisole obtained from the first step is reacted with N,N-dimethylformamide (DMF) and phosphorus oxychloride (POCl_3) in a Vilsmeier-Haack reaction to introduce a formyl group.^[5]
- **Procedure:** The Vilsmeier reagent, formed from DMF and POCl_3 , acts as the formylating agent. The reaction is regioselective due to the steric hindrance of the acetoxy group, directing the formylation to the ortho position of the methoxy group.^[5] The resulting reaction liquid is then added dropwise into water.
- **Hydrolysis:** The acidic conditions generated during the workup facilitate the hydrolysis of the acetoxy group to a hydroxyl group.^[5] This step is performed by stirring and heating the mixture to remove the acetyl group, yielding the final product.
- **Purification:** The mixture is allowed to stand and separate into layers. The organic layer is collected, washed with water, and then distilled to remove residual water, yielding **4-hydroxy-2-methoxybenzaldehyde** with a reported purity of up to 99.6%.^[5]



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Caption: Synthesis workflow for **4-Hydroxy-2-methoxybenzaldehyde**.

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